

Technical Guide: Mass Spectrometry

Characterization of 1-Bromo-4-(3-methoxypropoxy)benzene

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Compound of Interest

Compound Name: 1-Bromo-4-(3-methoxypropoxy)benzene

CAS No.: 279262-34-9

Cat. No.: B1289040

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Executive Summary

This technical guide provides a comprehensive framework for the mass spectrometric analysis of **1-Bromo-4-(3-methoxypropoxy)benzene** (

). A critical intermediate in the synthesis of pharmaceutical agents (including SGLT2 inhibitors) and liquid crystal mesogens, this molecule presents a unique mass spectral signature defined by its halogenated aromatic core and ether-linked aliphatic tail.

This guide moves beyond basic spectral listing to explore the mechanistic fragmentation pathways, providing researchers with a self-validating protocol for structural confirmation and impurity profiling.

Part 1: Molecular Profile & Theoretical MS Characteristics

Before initiating analysis, the theoretical mass envelope must be established to differentiate the analyte from potential synthetic byproducts (e.g., des-bromo analogs or hydrolysis products).

Physicochemical Properties

Property	Specification
IUPAC Name	1-Bromo-4-(3-methoxypropoxy)benzene
Formula	
Molecular Weight (Average)	~245.11 g/mol
Monoisotopic Mass ()	244.0099 Da
Monoisotopic Mass ()	246.0078 Da
Isotopic Signature	Distinct 1:1 doublet (M+ and M+2)
Predicted LogP	~3.2 (Lipophilic, suitable for GC-MS)

The Bromine Isotope Effect

The presence of a single bromine atom provides the primary diagnostic filter. Bromine exists naturally as

(50.69%) and

(49.31%).

- Validation Check: Any mass spectrum attributed to this compound must exhibit two molecular ion peaks of nearly equal intensity separated by 2 Da (244 and 246). Absence of this pattern indicates de-halogenation.

Part 2: Ionization Techniques & Method Selection

Electron Ionization (EI) - Recommended for Structural ID

For structural elucidation and library matching, Gas Chromatography-Mass Spectrometry (GC-MS) with EI (70 eV) is the gold standard. The molecule's ether linkage and aromatic ring provide stable charge localization sites, yielding a rich fragmentation pattern.

Electrospray Ionization (ESI) - Recommended for Purity/LC-MS

For trace impurity analysis in biological matrices or polar solvents, LC-MS (ESI+) is preferred.

- Observation: Expect

at

245/247 or sodium adducts

at

267/269. ESI yields minimal fragmentation, making it poor for structural confirmation but excellent for molecular weight verification.

Part 3: Mechanistic Fragmentation Pathways (EI)

Understanding how the molecule breaks apart allows the analyst to distinguish the target from structural isomers.

Primary Pathway: The McLafferty-like Rearrangement

Aryl alkyl ethers with a chain length

carbons typically undergo a hydrogen rearrangement followed by

-cleavage.

- Mechanism: The radical cation is localized on the ether oxygen. A

-hydrogen from the propyl chain transfers to the phenoxy oxygen via a 6-membered transition state.

- Result: Cleavage of the

bond.

- Fragment Ions:
 - Neutral Loss: Allyl methyl ether (m/z 72 Da).
 - Detected Ion: 4-Bromophenol radical cation (m/z 172 and 174). This is often the Base Peak.

Secondary Pathway: C-Br Cleavage

Direct cleavage of the

bond is less favorable than ether cleavage but still observable.

- Fragment Ion:
(m/z 165).
- Diagnostic Value: This peak will not show the bromine doublet, confirming the loss of the halogen.

Tertiary Pathway: Phenolic Degradation

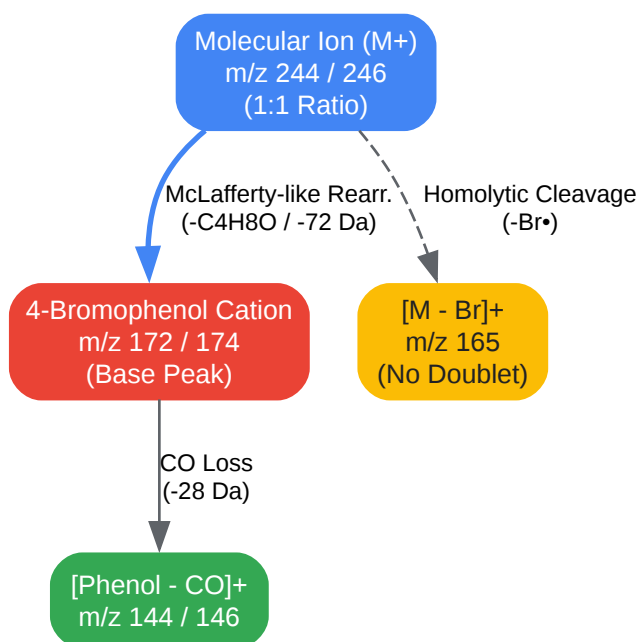
The 4-bromophenol ion (m/z 172/174)

further degrades by losing Carbon Monoxide (CO, 28 Da), a hallmark of phenolic compounds.

- Fragment Ion:
 m/z 144/146 (Bromocyclopentadiene cation).

Visualization of Fragmentation

The following diagram illustrates the causal relationships between the parent ion and its progeny.



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Caption: Mechanistic fragmentation tree for **1-Bromo-4-(3-methoxypropoxy)benzene** under 70 eV EI.

Part 4: Experimental Protocol (GC-MS)

This protocol is designed to minimize thermal degradation of the ether linkage while maximizing sensitivity.

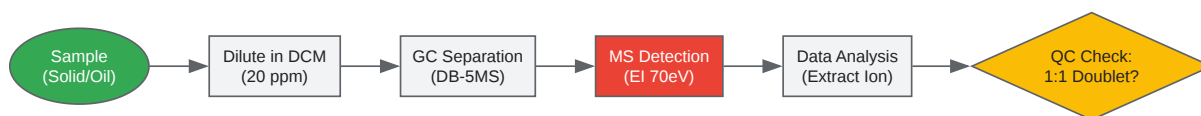
Sample Preparation

- Solvent: Dichloromethane (DCM) or Methanol (HPLC Grade). DCM is preferred for solubility.
- Concentration: 10-50 µg/mL (ppm).
- Derivatization: None required (molecule is sufficiently volatile).

Instrument Parameters (Agilent/Thermo/Shimadzu generic)

Parameter	Setting	Rationale
Column	DB-5MS or HP-5MS (30m x 0.25mm x 0.25µm)	Standard non-polar phase separates aryl ethers well.
Inlet Temp	250°C	High enough to volatilize, low enough to prevent ether pyrolysis.
Injection Mode	Split (10:1 or 20:1)	Prevents column overload and improves peak shape.
Carrier Gas	Helium @ 1.0 mL/min	Constant flow mode.
Oven Program	60°C (1 min) → 20°C/min → 300°C (3 min)	Rapid ramp prevents band broadening. Elution expected ~180-220°C.
Source Temp	230°C	Standard for EI.
Scan Range	40 - 350	Covers fragments and parent ion; excludes solvent/air.

Analytical Workflow Diagram



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Caption: Step-by-step analytical workflow from sample preparation to quality control validation.

Part 5: Data Interpretation & Quality Control[2]

To validate the identity of the compound, the analyst must confirm the following "Fingerprint Triad":

- The Parent Doublet:

- Look for

244 and 246.
- Intensity ratio must be ~1:1.
- Troubleshooting: If 244 is significantly higher than 246, check for co-eluting non-brominated impurities.
- The Base Peak (Phenolic Core):
 - Look for

172/174.
 - This confirms the integrity of the Br-Ph-O- substructure.
 - Absence of this peak suggests the ether chain is not attached or the molecule is a different isomer (e.g., ring-substituted alkyl).
- The Alkyl Chain Loss:
 - Check for low mass ions at

45 (

) or 59 (

) derived from the methoxypropoxy tail.

Common Contaminants

- 1-Bromo-4-fluorobenzene: Often used as an internal standard; ensure resolution.
- 4-Bromophenol: A hydrolysis degradation product. It will have the same base peak (172/174) but a parent ion at 172/174, not 244/246.

References

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Sources

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